

1,3-Dimethyluric acid- $^{13}\text{C}_4,^{15}\text{N}_3$ chemical structure and properties.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dimethyluric acid- $^{13}\text{C}_4,^{15}\text{N}_3$

Cat. No.: B12057704

[Get Quote](#)

An In-depth Technical Guide to 1,3-Dimethyluric Acid- $^{13}\text{C}_4,^{15}\text{N}_3$

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and metabolic significance of 1,3-Dimethyluric acid- $^{13}\text{C}_4,^{15}\text{N}_3$, an isotopically labeled metabolite of methylxanthines. This document is intended to serve as a valuable resource for researchers in pharmacology, toxicology, and drug metabolism, offering detailed data and methodologies to support advanced scientific inquiry.

Chemical Structure and Identification

1,3-Dimethyluric acid is a purine derivative and a known human metabolite of theophylline and caffeine.[1][2][3][4] The isotopically labeled version, 1,3-Dimethyluric acid- $^{13}\text{C}_4,^{15}\text{N}_3$, incorporates four ^{13}C atoms and three ^{15}N atoms into its structure, making it an ideal internal standard for quantitative analysis by mass spectrometry (MS) and nuclear magnetic resonance (NMR).[5]

The precise locations of the isotopic labels are at positions 2, 4, 5, and 6 of the purine ring for ^{13}C , and at positions 1, 3, and 9 for ^{15}N . [6]

Canonical SMILES: CN1C2=C(C(=O)N(C1=O)C)NC(=O)N2[3]

InChI Key: OTSBKHHWSQYEHK-UHFFFAOYSA-N[3]

Physicochemical and Experimental Properties

The physical and chemical properties of both unlabeled and isotopically labeled 1,3-Dimethyluric acid are crucial for its application in experimental settings.

General Properties

Property	Value	Source
Molecular Formula (unlabeled)	C ₇ H ₈ N ₄ O ₃	[2]
Molecular Weight (unlabeled)	196.16 g/mol	[2][3]
Appearance	White to off-white solid/powder	[2][7]
Melting Point	≥300 °C	[7]
Water Solubility	0.52 mg/mL at 18 °C	[1]
LogP	-0.52	[1]

Properties of 1,3-Dimethyluric Acid-¹³C₄, ¹⁵N₃

Property	Value	Source
Molecular Formula	¹³ C ₄ C ₃ H ₈ ¹⁵ N ₃ NO ₃	[6]
Molecular Weight	203.11 g/mol	[6]
CAS Number	1173019-16-3	[5][6]
Isotopic Purity	≥98 atom %	
Chemical Purity (CP)	≥98%	
Mass Shift (M+)	+7	
Storage Temperature	-20°C	[2]

Biological Significance and Metabolism

1,3-Dimethyluric acid is an active metabolite of the widely consumed methylxanthine alkaloids, caffeine and theophylline.[8] The biotransformation of these compounds primarily occurs in the liver and is mediated by cytochrome P450 (CYP) enzymes, specifically CYP1A2 and CYP2E1.[8] This metabolic pathway is of significant interest in pharmacokinetics and drug-drug interaction studies.

The presence of 1,3-Dimethyluric acid has also been identified in urinary calculi, suggesting its potential role as a biomarker for abnormal purine metabolism.[1][4] Furthermore, studies have indicated that 1,3-Dimethyluric acid possesses biological activities, including the ability to scavenge hydroxyl radicals and inhibit lipid peroxidation.[8]

Metabolic Pathway of 1,3-Dimethyluric Acid Formation

The following diagram illustrates the metabolic conversion of Theophylline to 1,3-Dimethyluric Acid.



[Click to download full resolution via product page](#)

Caption: Metabolism of Theophylline to 1,3-Dimethyluric Acid.

Experimental Protocols and Applications

Due to its stability and chemical properties, 1,3-Dimethyluric acid- $^{13}\text{C}_4$, $^{15}\text{N}_3$ is a highly suitable internal standard for bioanalytical assays.

Preparation of Stock Solutions

For in vitro experiments, stock solutions of 1,3-Dimethyluric acid can be prepared as follows:

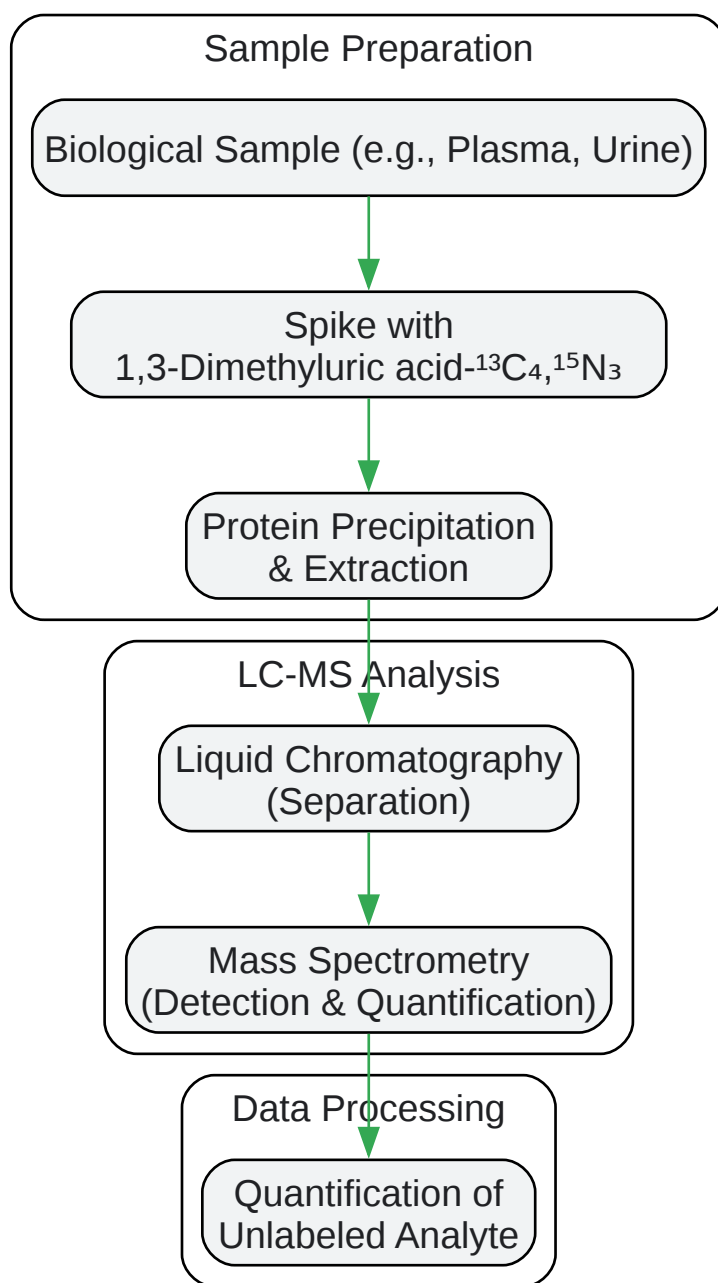
- Solvent: Dimethyl sulfoxide (DMSO) is a suitable solvent.[2]
- Concentration: A stock solution of 5 mg/mL can be achieved with the aid of ultrasonication and warming to 60°C.[2] It is important to use newly opened, anhydrous DMSO as the compound is hygroscopic.[2]

- Storage: Aliquoted stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month to prevent degradation from repeated freeze-thaw cycles.[\[2\]](#)

Application in Mass Spectrometry

1,3-Dimethyluric acid- $^{13}\text{C}_4$, $^{15}\text{N}_3$ serves as an excellent internal standard for the quantification of unlabeled 1,3-Dimethyluric acid in biological matrices using liquid chromatography-mass spectrometry (LC-MS).

The following diagram outlines a general workflow for its use.



[Click to download full resolution via product page](#)

Caption: Workflow for quantitative analysis using an internal standard.

Conclusion

1,3-Dimethyluric acid-¹³C₄,¹⁵N₃ is a critical tool for researchers studying the metabolism and pharmacokinetics of methylxanthines. Its well-defined chemical properties and high isotopic purity make it an invaluable internal standard for accurate and precise quantification in complex

biological samples. This guide provides essential technical information to facilitate its effective use in a laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hmdb.ca [hmdb.ca]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 1,3-Dimethyluric acid | C₇H₈N₄O₃ | CID 70346 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Showing Compound 1,3-Dimethyluric acid (FDB022712) - FooDB [foodb.ca]
- 5. medchemexpress.com [medchemexpress.com]
- 6. scbt.com [scbt.com]
- 7. 1,3-Dimethyluric acid | 944-73-0 [amp.chemicalbook.com]
- 8. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [1,3-Dimethyluric acid-¹³C₄,¹⁵N₃ chemical structure and properties.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12057704#1-3-dimethyluric-acid-13c4-15n3-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com